

fenazaquin resistance management *Tetranychus urticae*

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Compound Focus: Fenazaquin

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Fenazaquin Resistance: Quantitative Profile

The tables below summarize core data on resistance levels and associated biochemical mechanisms from recent global studies.

Location/Strain	Resistance Ratio (RR)	Context & Notes	Source
Laboratory-Selected (FR-strain) [1]	216.74-fold	Developed after 8 generations of fenazaquin selection pressure. [1]	Research Article (2023)
J. Kolakombai, India [2]	506.01-fold	Field population from cut flowers; exhibits extremely high resistance. [2]	Research Article (2025)
Southern Tamil Nadu, India [3]	2.00 to 8.62-fold	Field populations on vegetables; considered a low level of resistance. [3]	Research Article (2025)
Laboratory-Selected (MAG_RS) [4]	>100-fold	Near-isogenic strain resistant to Magister SC (fenazaquin). [4]	Research Article (2019)

Enzyme	Correlation with Fenazaquin Resistance	Experimental Evidence
Mixed Function Oxidases (MFOs/P450s)	Strongly correlated; significantly elevated in highly resistant strains. [3] [2]	J. Kolakombai population showed a 14.99-fold increase in MFO activity vs. susceptible strain. [2]
Glutathione S-Transferases (GSTs)	Elevated activity is associated with resistance. [2]	The same resistant population showed an 18.75-fold increase in GST activity. [2]
Carboxylesterases (CarE)	Elevated activity is associated with resistance. [2]	The same resistant population showed a 14.19-fold increase in CarE activity. [2]

Resistance Management & Troubleshooting Guide

Here are answers to specific issues you might encounter, based on experimental evidence.

Q1: Which acaricides should I use in rotation with fenazaquin to manage resistance and avoid cross-resistance?

A: Research indicates that **fenazaquin**-resistant strains show **low or no cross-resistance** to several compounds with different modes of action, making them excellent candidates for rotation [1]:

- **Hexythiazox** (Mite growth inhibitor, Group 10)
- **Propargite** (Unknown metabolic inhibitor, Group 12)
- **Azadirachtin** (Botanical with multiple effects)
- **Natural plant extracts** (e.g., Darekastra and Tamarlassi)

Q2: How quickly can resistance to fenazaquin develop in a laboratory population?

A: Resistance can develop rapidly. One study achieved a **216.74-fold** resistance ratio after only **8 generations** of continuous selection pressure with **fenazaquin** [1].

Q3: If we stop using fenazaquin, will resistance decline in the population?

A: Yes, resistance can be unstable. One study found that when selection pressure was withdrawn for three generations, the resistance ratio in a lab-selected strain broke down from 216.74 to 158.82-fold. This suggests that rotating away from **fenazaquin** can help reduce resistance levels in a population over time [1].

Q4: Besides detoxification enzymes, what other factors could contribute to control failures?

A: Consider **behavioral resistance**. Mites can detect and avoid acaricide-treated surfaces. Notably, a strain with **physiological resistance** to **fenazaquin** also showed **reduced repellency and irritancy** to the acaricide. This means resistant mites are more likely to remain on treated leaves, where only the acaricide's direct toxicity will affect them, potentially leading to control failures [4].

Essential Experimental Protocols

Here are standardized methodologies for key experiments cited in this guide.

Leaf Dip Bioassay for Resistance Monitoring [1] [3]

This is the standard IRAC Method No. 004 for assessing acaricide toxicity on tetranychid mites.

- **Key Materials:** Excised leaf discs (e.g., bean, mulberry), commercial formulation of **fenazaquin**, fine hair brush, controlled environment chamber.
- **Procedure:**
 - Prepare a series of concentrations of **fenazaquin** using distilled water.
 - Dip leaf discs into the solutions for a consistent duration (e.g., 20 seconds), allowing them to air dry.
 - Gently transfer 20-30 adult female mites onto each treated leaf disc.
 - Place discs on a wet cotton bed in a Petri dish to prevent mites from escaping.
 - Maintain arenas at standard conditions (e.g., 25±1°C, 70±5% RH).
 - Assess mortality after 24-48 hours. Mites are considered dead if they show no movement when prodded.
- **Data Analysis:** Use probit analysis to calculate LC₅₀ (Lethal Concentration to 50% of the population) values. The Resistance Ratio (RR) is calculated as $RR = LC_{50}(\text{field strain}) / LC_{50}(\text{susceptible strain})$.

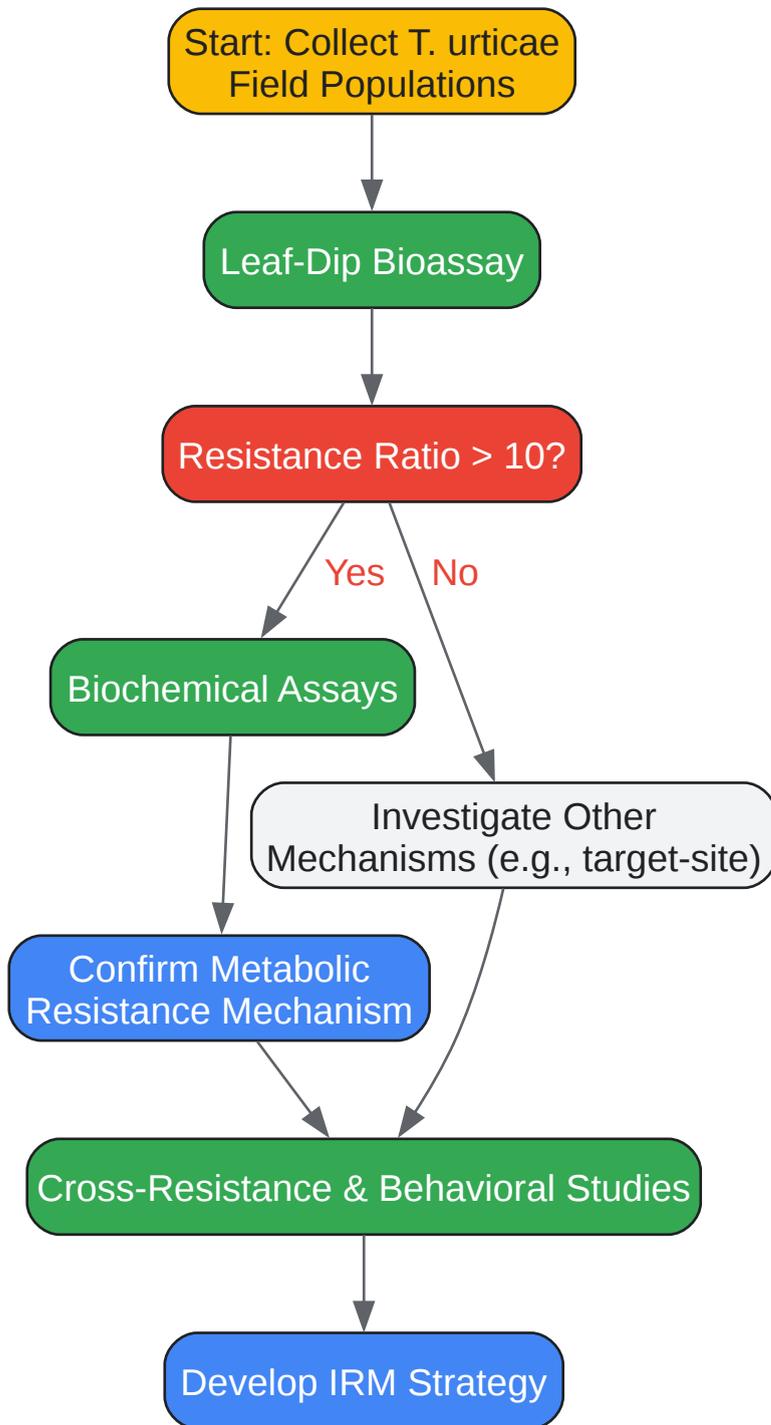
Biochemical Assay for Detoxification Enzyme Activity [3] [2]

This protocol measures the activity of key detoxification enzymes.

- **Key Materials:** Spectrophotometer, microplate reader, mite homogenates, specific substrates (e.g., CDNB for GST, p-nitroanisole for MFO).
- **Procedure Overview:**
 - **Sample Preparation:** Homogenize a known weight of mites in a cold buffer. The supernatant after centrifugation is used as the enzyme source.
 - **GST Assay:** Monitor the conjugation of glutathione (GSH) with 1-chloro-2,4-dinitrobenzene (CDNB) by measuring the increase in absorbance at 340 nm.
 - **MFO Assay:** Measure the O-demethylation of p-nitroanisole by tracking the formation of p-nitrophenol at 405 nm.
 - **CarE Assay:** Use α - or β -naphthyl acetate as a substrate and measure the released naphthol at a specific wavelength.
- **Data Analysis:** Enzyme activity is expressed as nmoles or μ moles of product formed per minute per milligram of protein (specific activity). Compare activities between resistant and susceptible strains.

Experimental Workflow for Resistance Study

The diagram below outlines a logical workflow for conducting a comprehensive **fenazaquin** resistance study.



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